

# Navigating the Safe Disposal of MPC-0767: A Procedural Guide

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## Compound of Interest

Compound Name:	MPC-0767
CAS No.:	1310540-31-8
Cat. No.:	B15275873

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For researchers and drug development professionals, the proper handling and disposal of investigational compounds like **MPC-0767** is a critical component of laboratory safety and regulatory compliance. This guide provides essential, step-by-step procedures for the safe disposal of **MPC-0767**, a potent Hsp90 inhibitor and a prodrug of MPC-3100. Adherence to these guidelines is paramount to ensure personal safety and minimize environmental impact.

## Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is crucial to be familiar with the inherent hazards of **MPC-0767** and its active form, MPC-3100. The following table summarizes the key hazard information derived from the Safety Data Sheet (SDS) of MPC-3100.

Hazard Statement	Precautionary Statement
H302: Harmful if swallowed	P270: Do not eat, drink or smoke when using this product.
H312: Harmful in contact with skin	P280: Wear protective gloves/ protective clothing/ eye protection/ face protection.
H315: Causes skin irritation	P302 + P352: IF ON SKIN: Wash with plenty of soap and water.
H319: Causes serious eye irritation	P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
H332: Harmful if inhaled	P261: Avoid breathing dust/ fume/ gas/ mist/ vapours/ spray. P271: Use only outdoors or in a well-ventilated area.

## Experimental Protocols for Disposal

The disposal of **MPC-0767** should be approached with the same rigor as any experimental protocol. The following procedure outlines the necessary steps for the safe disposal of both solid **MPC-0767** and solutions containing the compound.

Disposal of Solid **MPC-0767**:

- **Containerization:** Unused or waste solid **MPC-0767** should be collected in a clearly labeled, sealed container. The label should include the chemical name, hazard symbols, and the date of accumulation.
- **Waste Stream:** This container must be designated for chemical waste disposal and should not be mixed with general laboratory trash.
- **Licensed Disposal Vendor:** Arrange for the collection of the chemical waste by a licensed hazardous waste disposal company. Follow all local, state, and federal regulations for the packaging and transportation of chemical waste.

Disposal of **MPC-0767** Solutions:

- **Aqueous Solutions:** Depending on the concentration and local regulations, small quantities of aqueous solutions containing **MPC-0767** may be treatable. However, it is generally recommended to collect all solutions for chemical waste disposal.
- **Organic Solvent Solutions:** Solutions of **MPC-0767** in organic solvents must be collected in a designated, sealed, and properly labeled waste container. The label should indicate the solvent and the dissolved compound.
- **Compatibility:** Ensure that the waste container is compatible with the solvent used. Do not mix incompatible waste streams.
- **Professional Disposal:** As with the solid form, arrange for disposal through a licensed hazardous waste vendor.

## Disposal Workflow

The following diagram illustrates the logical workflow for the proper disposal of **MPC-0767**.

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